

Technical Support Center: Stability of Sodium Lactate Solutions

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Compound of Interest

Compound Name: Sodium lactate

Cat. No.: B8269991

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For researchers, scientists, and drug development professionals utilizing **sodium lactate** solutions, ensuring the stability and purity of these solutions is critical for experimental success and product quality. This technical support center provides essential information, troubleshooting guidance, and frequently asked questions regarding the degradation of **sodium lactate** in long-term stored solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected shelf life of a **sodium lactate** solution?

A1: Commercially available **sodium lactate** solutions typically have a guaranteed shelf life of 2 years from the date of production when stored in their original, unopened containers under recommended conditions.^[1] Some suppliers indicate that prepared solutions of **sodium lactate** may be stable for 1 year at -80°C and for 1 month at -20°C, although this information has not always been validated.^[2] For solutions prepared in the lab, the shelf life will depend on the solvent, concentration, storage conditions, and potential for microbial contamination.

Q2: What are the optimal storage conditions for **sodium lactate** solutions?

A2: To ensure long-term stability, **sodium lactate** solutions should be stored in tightly sealed containers in a cool, dry, and well-ventilated area.^{[3][4]} The recommended storage temperature is generally between 5°C and 30°C.^[1] For injectable solutions, storage at temperatures of 40°C or less is recommended, with protection from freezing and extreme heat.^[3]

Q3: What are the potential degradation pathways for **sodium lactate** in an aqueous solution?

A3: **Sodium lactate** is generally stable under normal storage conditions.[5] However, degradation can be induced by harsh conditions. Potential degradation pathways include:

- **Oxidation:** In the presence of strong oxidizing agents or under certain conditions like exposure to low-temperature plasma, lactate can be oxidized to pyruvate, formate, acetate, and other byproducts.[6] The presence of hydrogen peroxide can also lead to the formation of acetaldehyde.[7]
- **Thermal Decomposition:** At very high temperatures and under alkaline conditions (e.g., 145°C in 3.5 M NaOH), **sodium lactate** can decompose to form sodium carbonate and ethanol.[8] Decomposition of the 60% solution is noted to occur at temperatures above 200°C, potentially producing carbon oxides and sodium oxides.[5]
- **Photodegradation:** While generally stable, photolysis of aqueous lactate can be induced by UV radiation, leading to decarboxylation.[9]
- **Hydrolysis:** As the salt of a weak acid and a strong base, **sodium lactate** solutions are slightly alkaline due to hydrolysis.[10] However, significant degradation via hydrolysis under typical storage conditions is not a primary concern.
- **Oligomerization/Polymerization:** The formation of lactic acid oligomers is more relevant to concentrated lactic acid solutions and is not considered a significant degradation pathway for typical **sodium lactate** solutions.[4][11]

Q4: What are the common impurities or degradation products to be aware of?

A4: Depending on the storage conditions and initial quality of the **sodium lactate**, potential impurities and degradation products may include pyruvate, formate, acetate, glyoxylate, and 2,3-dimethyltartrate.[6] Under extreme heat and alkaline conditions, sodium carbonate and ethanol can be formed.[8] It is also important to consider potential metal impurities from the manufacturing process.

Q5: Can L-**sodium lactate** undergo racemization to D-**sodium lactate** in solution?

A5: Racemization of L-lactic acid to a mixture of L- and D-lactic acid can occur, particularly under conditions such as high temperature or the presence of specific enzymes (lactate racemase).^{[8][12][13]} This could be a concern in applications where stereoisomeric purity is critical.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Change in pH of the solution outside of the expected range (typically 6.0-8.0 for a 10% solution).[5]	1. Degradation leading to the formation of acidic or more basic byproducts. 2. Absorption of atmospheric CO ₂ . 3. Microbial contamination.	1. Verify the pH of a freshly prepared solution for comparison. 2. Analyze the solution for potential degradation products using HPLC. 3. Ensure the container is tightly sealed. 4. If microbial contamination is suspected, perform appropriate testing and discard the solution if necessary.
Appearance of color or turbidity in a previously clear and colorless solution.	1. Chemical degradation and formation of colored byproducts. 2. Microbial growth. 3. Contamination from the storage container.	1. Discard the solution. 2. Review storage conditions and container compatibility. 3. Prepare a fresh solution using high-purity sodium lactate and sterile, high-quality water.
Inconsistent experimental results using the sodium lactate solution.	1. Degradation of the sodium lactate, leading to a lower effective concentration. 2. Presence of interfering degradation products.	1. Quantify the sodium lactate concentration using a validated analytical method such as HPLC or titration. 2. Analyze for the presence of potential impurities or degradation products. 3. Use a fresh, quality-controlled batch of sodium lactate solution for your experiments.
Precipitate formation in the solution.	1. Change in temperature affecting solubility. 2. Reaction with contaminants or leachables from the container. 3. Formation of insoluble degradation products.	1. Gently warm the solution to see if the precipitate redissolves. 2. If the precipitate remains, it is likely a sign of contamination or significant degradation, and the solution should be discarded. 3. Ensure

the use of appropriate and clean storage containers.

Data on Stability

Quantitative data on the degradation of pure **sodium lactate** solutions under various long-term storage conditions is limited in publicly available literature. However, an accelerated stability study of a pharmaceutical infusion solution containing **sodium lactate**, sorbitol, and sodium chloride showed no significant changes in organoleptic properties or pH over 6 months.[2] In another study on lactate stability in uncentrifuged blood collection tubes containing sodium fluoride/potassium oxalate, lactate levels showed only minor increases over 48 hours at room temperature.[14]

Parameter	Condition	Observation	Reference
pH and Organoleptic Properties	Accelerated stability testing (6 months) of an infusion solution	No significant variations observed	[2]
Lactate Concentration	Unspun NaF/KOx blood collection tubes at room temperature	Incremental increase at an average rate of 0.0035 mmol/L/h over 48 hours	[14]
Shelf Life	Original, unopened containers at 5-30°C	2 years	[1]
Storage of Prepared Solutions	-80°C	Potentially stable for 1 year (not validated)	[2]
Storage of Prepared Solutions	-20°C	Potentially stable for 1 month (not validated)	[2]

Experimental Protocols

Protocol 1: Quantification of Sodium Lactate by High-Performance Liquid Chromatography (HPLC)

This method is suitable for determining the concentration of **sodium lactate** in aqueous solutions.

Principle: Reversed-phase HPLC separates **sodium lactate** from other non-polar impurities, and ion-exclusion chromatography can be used for simultaneous analysis with other components. Detection is typically achieved using a UV detector at a low wavelength.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector
- Analytical column: Shim-pack SRC-102(H) ion exclusion column (7.9 mm × 300 mm, 7 μm) or a suitable C18 column.[\[2\]](#)

Reagents:

- Mobile Phase: 0.1% phosphoric acid in HPLC-grade water.[\[2\]](#)
- Standard Solution: A solution of known concentration of **sodium lactate** reference standard in HPLC-grade water.
- Sample Solution: Dilute the **sodium lactate** solution to be tested with HPLC-grade water to fall within the linear range of the assay.

Procedure:

- Prepare the mobile phase, standard solutions, and sample solutions.
- Set up the HPLC system with the following parameters (example):
 - Flow rate: 0.6 mL/min[\[2\]](#)
 - Column temperature: 40°C[\[2\]](#)
 - Injection volume: 10 μL[\[2\]](#)
 - Detection wavelength: 200 nm[\[2\]](#)

- Inject the standard solutions to establish a calibration curve.
- Inject the sample solutions.
- Quantify the **sodium lactate** concentration in the samples by comparing the peak area with the calibration curve.

Protocol 2: Assay of Sodium Lactate by Titration (Modified Metrohm Method)

This method provides a cost-effective way to determine the total lactate content.

Principle: The lactate, as the salt of a weak acid, is titrated with a strong acid.

Instrumentation:

- OMNIS Advanced Titrator with a magnetic stirrer or equivalent potentiometric titrator.[\[1\]](#)
- dEcotrode Plus digital pH electrode or a similar pH electrode.[\[1\]](#)

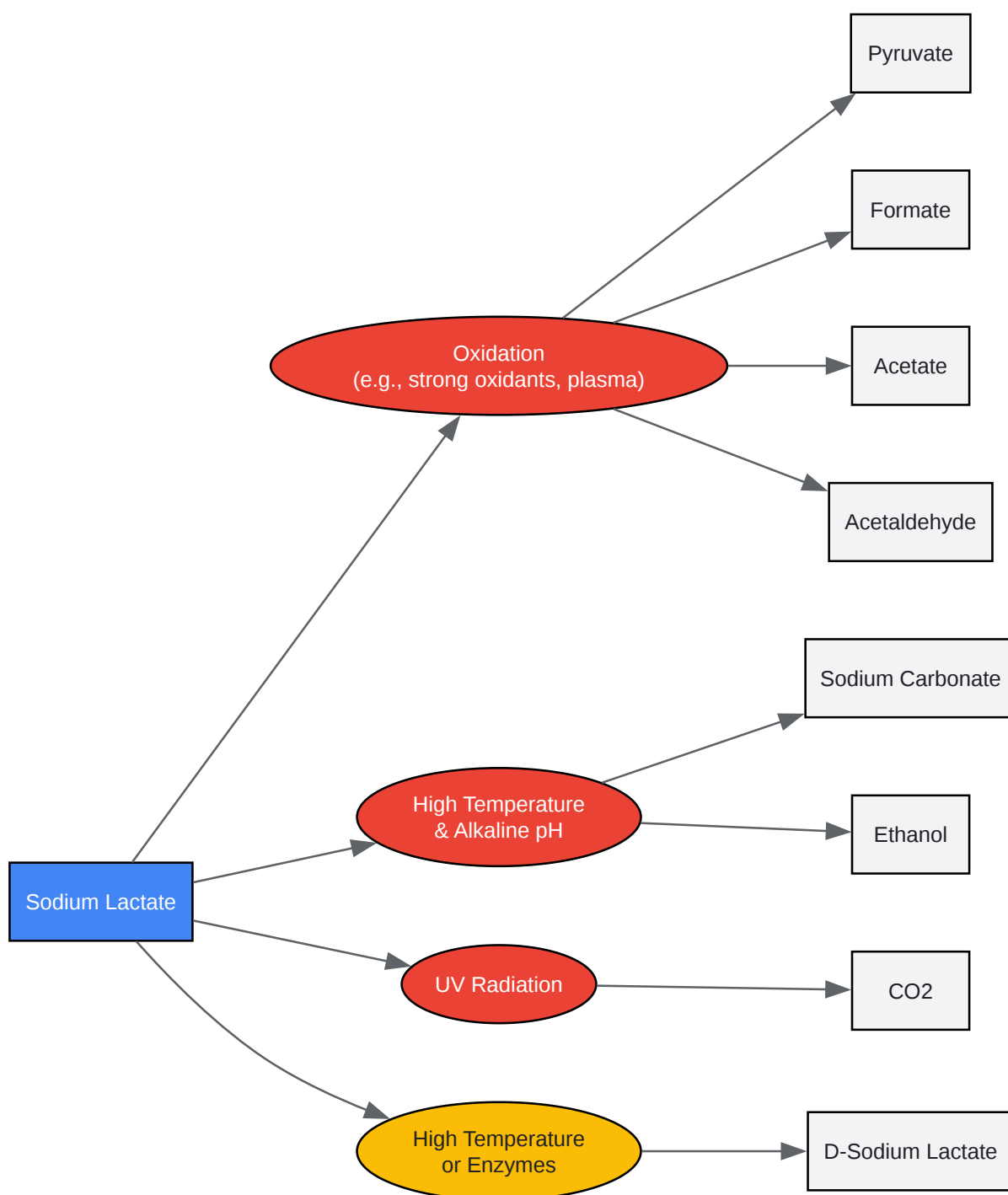
Reagents:

- Solvent: 1:1 mixture of acetone and water.[\[1\]](#)
- Titrant: 0.1 mol/L hydrochloric acid (HCl).[\[1\]](#)

Procedure:

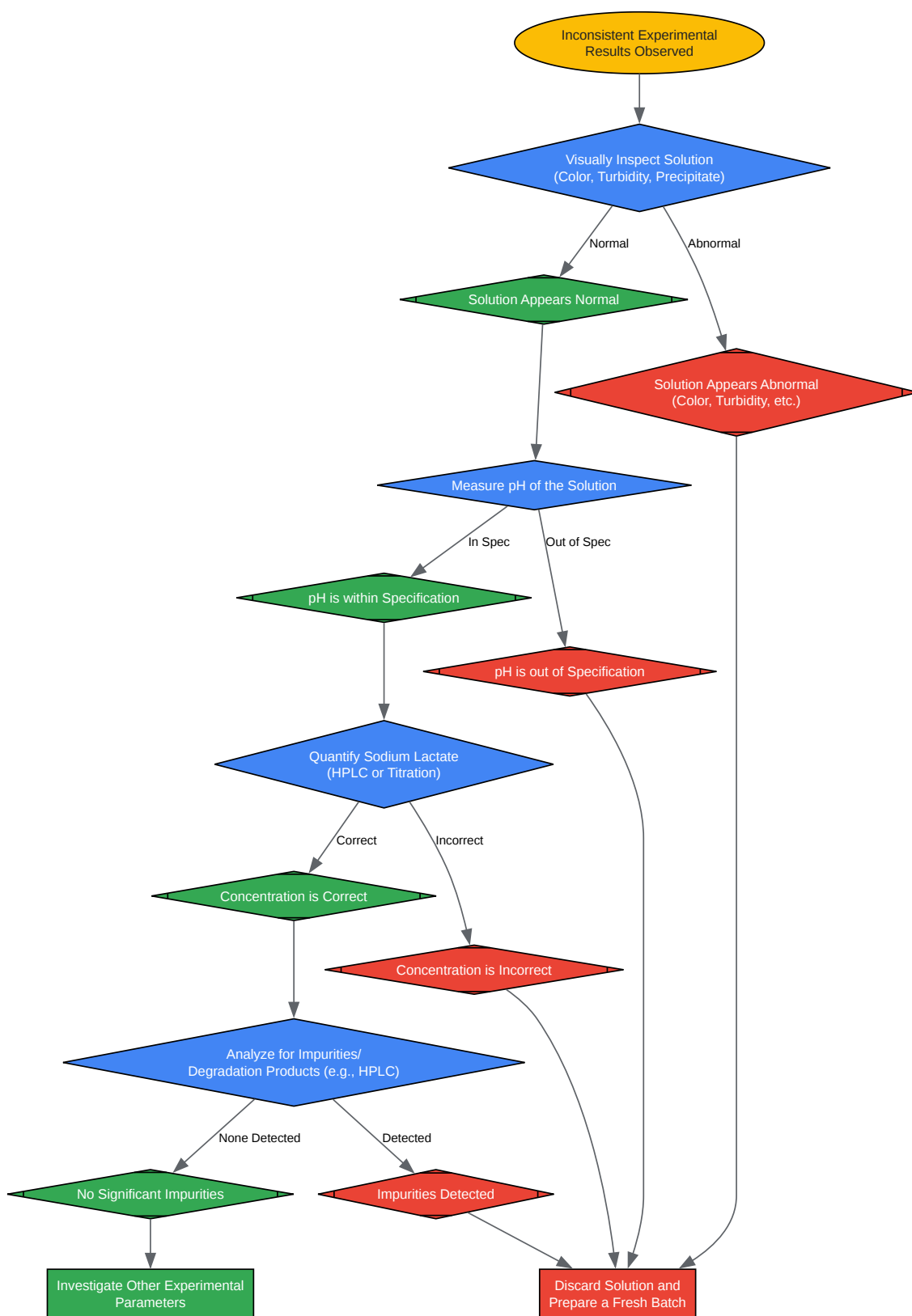
- Accurately weigh a sample equivalent to 300 mg of **sodium lactate**.
- Dissolve the sample in the 1:1 acetone/water mixture.
- Titrate the sample directly with 0.1 mol/L HCl solution until after the first equivalence point is reached.
- The content of **sodium lactate** is calculated from the volume of titrant consumed.

Visualizations



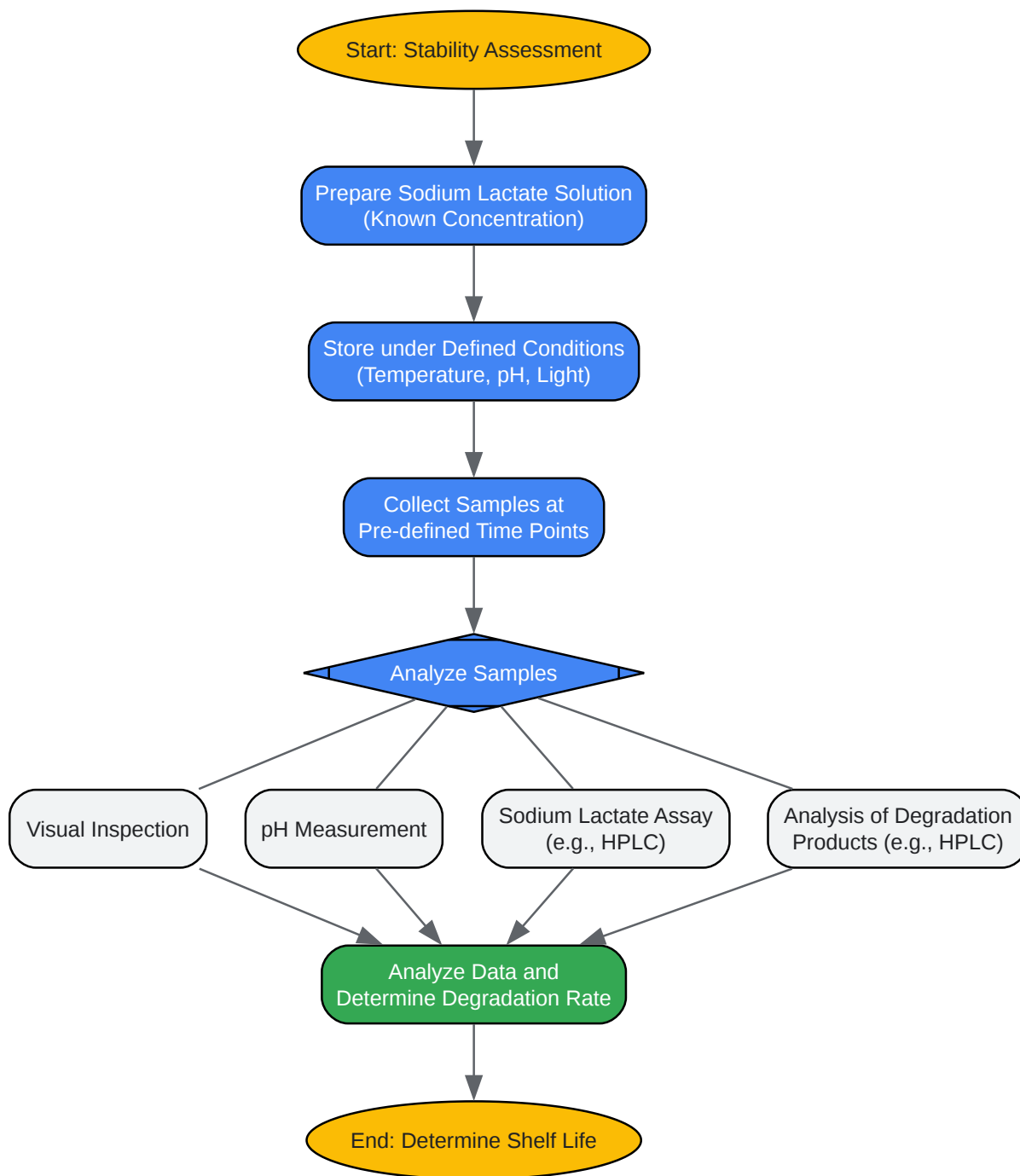
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Caption: Potential degradation pathways of **sodium lactate** under various stress conditions.



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Caption: Troubleshooting workflow for investigating issues with **sodium lactate** solutions.



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Caption: General experimental workflow for assessing the stability of **sodium lactate** solutions.

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